

(S)-benzyl piperidin-3-ylcarbamate molecular weight

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Compound of Interest

Compound Name: (S)-benzyl piperidin-3-ylcarbamate

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An In-depth Technical Guide on the Molecular Weight of **(S)-benzyl piperidin-3-ylcarbamate**

This guide provides a detailed analysis of the molecular weight of **(S)-benzyl piperidin-3-ylcarbamate**, a crucial parameter for researchers and professionals in drug development and chemical synthesis. The accurate determination of molecular weight is fundamental for stoichiometric calculations, preparation of solutions with precise concentrations, and characterization of the compound.

Molecular Formula and Structure

(S)-benzyl piperidin-3-ylcarbamate is a chiral organic compound. Its stereoisomer, (R)-benzyl piperidin-3-ylcarbamate, shares the same molecular formula and, consequently, the same molecular weight. The molecular formula for this compound has been identified as $C_{13}H_{18}N_2O_2$ ^[1]. This formula indicates that each molecule is composed of 13 carbon atoms, 18 hydrogen atoms, 2 nitrogen atoms, and 2 oxygen atoms.

Quantitative Data Summary

The calculation of the molecular weight is based on the summation of the atomic weights of its constituent elements. The standard atomic weights as provided by the International Union of Pure and Applied Chemistry (IUPAC) are utilized for this purpose. For elements with a natural isotopic variation, a conventional single-number atomic weight is used for practical laboratory calculations.

Table 1: Atomic Weight of Constituent Elements

Element	Symbol	Count	Standard Atomic Weight Interval	Conventional Atomic Weight (g/mol)
Carbon	C	13	[12.0096, 12.0116][2][3][4]	12.011
Hydrogen	H	18	[1.00784, 1.00811][5][6][7]	1.008
Nitrogen	N	2	[14.00643, 14.00728][2][8][9][10]	14.007
Oxygen	O	2	[15.99903, 15.99977][2][11][12][13][14]	15.999

Table 2: Calculated Molecular Weight

Compound	Molecular Formula	Calculated Molecular Weight (g/mol)
(S)-benzyl piperidin-3-ylcarbamate	C ₁₃ H ₁₈ N ₂ O ₂	234.298

Experimental Protocols: Molecular Weight Calculation

This section outlines the detailed methodology for the calculation of the molecular weight of **(S)-benzyl piperidin-3-ylcarbamate**.

Objective: To determine the molecular weight of **(S)-benzyl piperidin-3-ylcarbamate** based on its molecular formula and the standard atomic weights of its elements.

Materials:

- Molecular Formula: $C_{13}H_{18}N_2O_2$
- Conventional Atomic Weights (g/mol):
 - Carbon (C): 12.011
 - Hydrogen (H): 1.008
 - Nitrogen (N): 14.007
 - Oxygen (O): 15.999

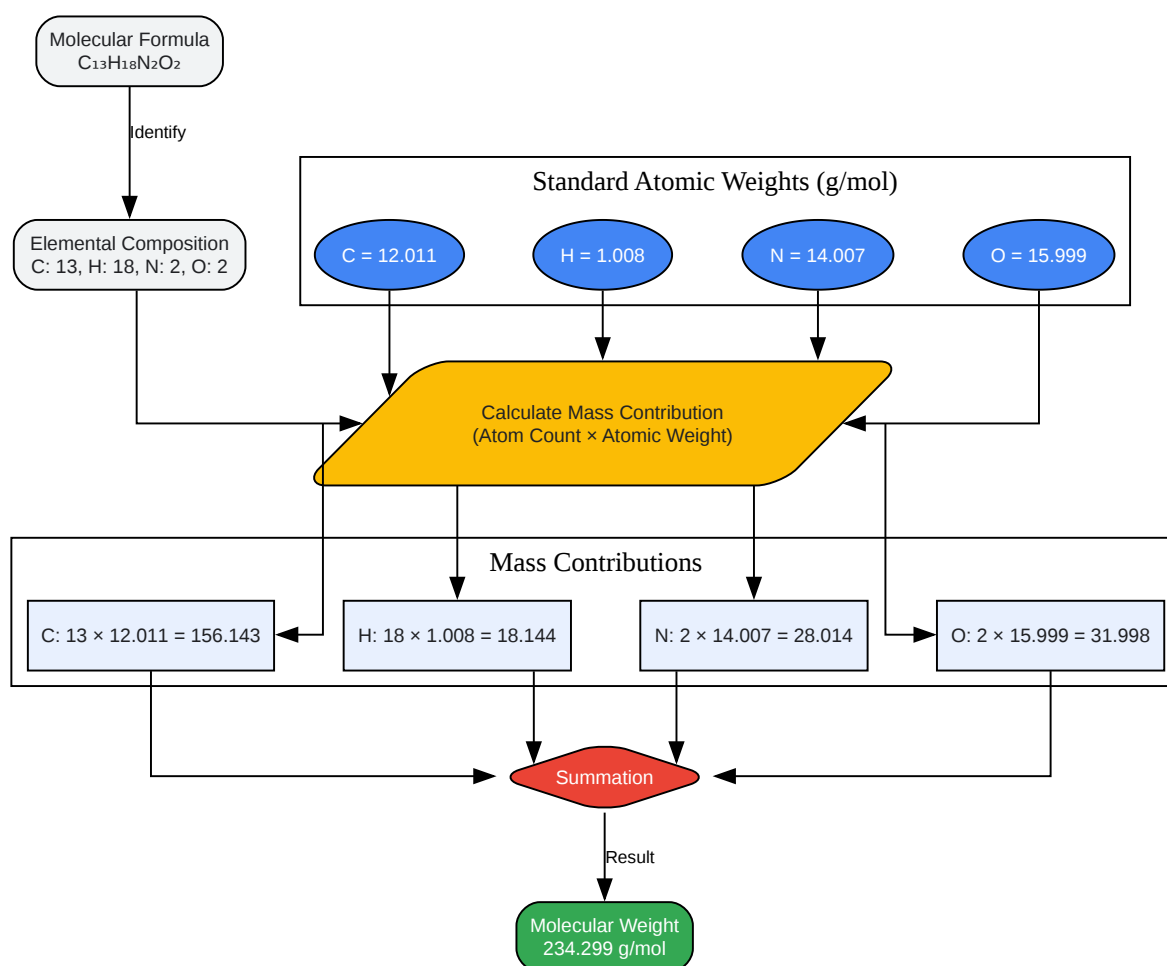
Procedure:

- Identify the number of atoms for each element in the molecular formula.
 - Carbon (C): 13
 - Hydrogen (H): 18
 - Nitrogen (N): 2
 - Oxygen (O): 2
- Multiply the atom count of each element by its conventional atomic weight to find the total mass contribution of that element.
 - Total mass of Carbon = $13 \times 12.011 \text{ g/mol} = 156.143 \text{ g/mol}$
 - Total mass of Hydrogen = $18 \times 1.008 \text{ g/mol} = 18.144 \text{ g/mol}$
 - Total mass of Nitrogen = $2 \times 14.007 \text{ g/mol} = 28.014 \text{ g/mol}$
 - Total mass of Oxygen = $2 \times 15.999 \text{ g/mol} = 31.998 \text{ g/mol}$
- Sum the total masses of all elements to obtain the molecular weight of the compound.
 - Molecular Weight = $156.143 + 18.144 + 28.014 + 31.998 = 234.299 \text{ g/mol}$

Result: The calculated molecular weight of **(S)-benzyl piperidin-3-ylcarbamate** is 234.30 g/mol (rounded to two decimal places). This value is consistent with the molecular weight provided in chemical databases for this compound[1].

Visualization of Calculation Workflow

The following diagram illustrates the logical flow of the molecular weight calculation process.



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Caption: Workflow for calculating the molecular weight of a chemical compound.

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